

Fulacimstat crystal structure with human chymase 9GCD

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fulacimstat

CAS No.: 1488354-15-9

Cat. No.: S528537

[Get Quote](#)

Crystal Structure Data and Experimental Details

The table below summarizes the core quantitative data for the 9GCD structure entry.

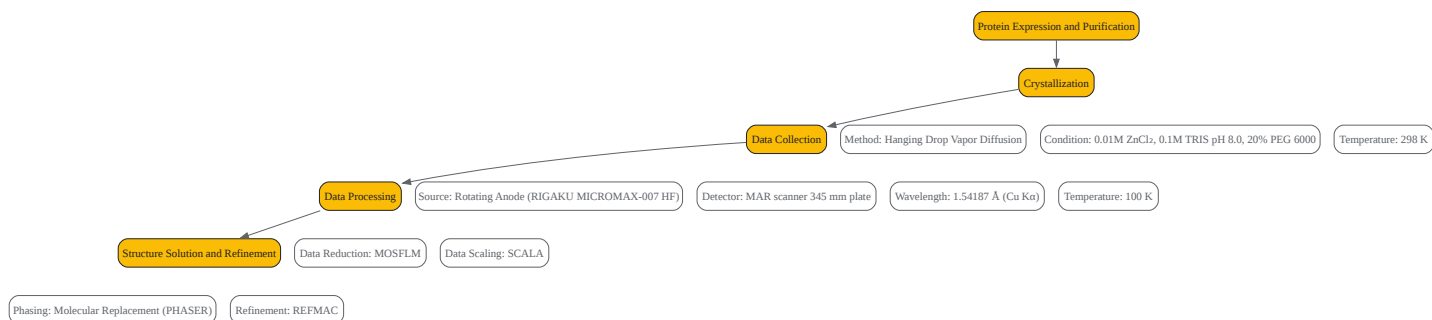
Parameter	Details
PDB ID	9GCD [1]
Structure Title	CRYSTAL STRUCTURE OF HUMAN CHYMASE IN COMPLEX WITH FULACIMSTAT (COMPOUND86) [1]
Resolution	1.80 Å [1]
R-value Work/Free	0.178 / 0.212 [1]
Space Group	P 43 [1] [2]
Unit Cell Dimensions	a=74.08 Å, b=74.08 Å, c=49.79 Å; $\alpha=\beta=\gamma=90^\circ$ [1] [2]
Ligand ID	A1IJ2 [1]

Parameter	Details
Experimental Method	X-RAY DIFFRACTION [1]
Deposition Date	2024-08-01 [1]
Release Date	2024-11-27 [1]

This structure is one of several related structures published in the primary research article, which details the discovery and preclinical characterization of **Fulacimstat** [1] [3] [4].

Experimental Methodology

The following workflow details the key experimental steps for determining the 9GCD crystal structure.

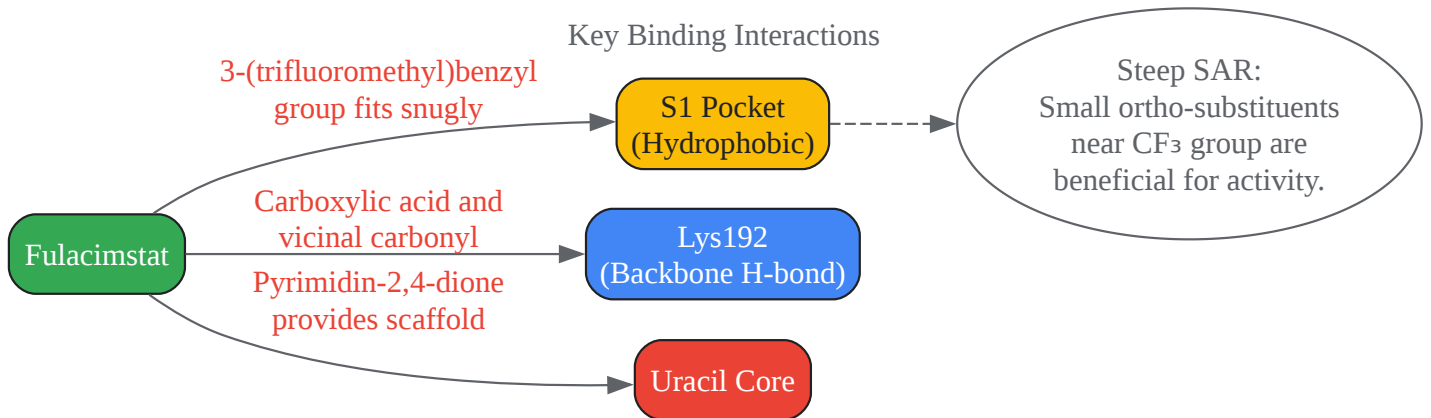


[Click to download full resolution via product page](#)

Experimental workflow for 9GCD structure determination [1] [2].

Key Structural Insights and Binding Interactions

The structure reveals critical interactions that underpin **Fulacimstat**'s potent and selective inhibition of human chymase.



[Click to download full resolution via product page](#)

Summary of key **Fulacimstat**-chymase binding interactions from structural analysis [3].

The X-ray structure confirmed the binding mode rationalized during the lead optimization phase. The **uracil core** serves as a central scaffold, with its **carboxylic acid and adjacent carbonyl group forming hydrogen bonds with the backbone of Lys192** in the enzyme's active site. The **3-(trifluoromethyl)benzyl group occupies the hydrophobic S1 pocket**, explaining the observed steep structure-activity relationship (SAR) where modifications at this position greatly impact potency [3].

Biochemical and Pharmacological Profile

For a complete context, here is the key preclinical data for **Fulacimstat** as reported in the accompanying study.

Parameter	Value / Description
IC ₅₀ (Human Chymase)	4 nM [3] [5]
IC ₅₀ (Hamster Chymase)	3 nM [3] [5]

Parameter	Value / Description
Primary Indication (Original)	Adverse cardiac remodeling post-MI (Clinical trials did not demonstrate efficacy in this indication) [3] [6]
New Potential Indication	Profibrinolytic therapy for acute thrombosis (e.g., stroke, pulmonary embolism) with low bleeding risk [3]
Mechanism	Selective, orally available inhibitor of chymase; prevents plasmin degradation within thrombi [3]
Molecular Formula / Weight	$C_{23}H_{16}F_3N_3O_6$ / $487.38 \text{ g}\cdot\text{mol}^{-1}$ [7] [5]

The research highlights a significant shift in the potential application for chymase inhibitors. While initially developed for cardiac fibrosis and remodeling, a newer and promising role has been identified: **chymase inhibitors like Fulacimstat are now considered potential profibrinolytic drugs**. They work by preventing the chymase-mediated degradation of plasmin within fibrin-rich clots, promoting thrombus resolution with a potentially low risk of bleeding, a major advantage over current thrombolytic therapies [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 9GCD: CRYSTAL STRUCTURE OF HUMAN CHYMASE IN ... [rcsb.org]
2. 9gcd - CRYSTAL STRUCTURE OF HUMAN CHYMASE IN ... [pdbj.org]
3. Discovery and Preclinical Characterization of Fulacimstat ... [pmc.ncbi.nlm.nih.gov]
4. Discovery and Preclinical Characterization of Fulacimstat ... [pubmed.ncbi.nlm.nih.gov]
5. Fulacimstat (BAY1142524) | Chymase Inhibitor [medchemexpress.com]
6. Effects of the chymase inhibitor fulacimstat on adverse cardiac ... [scholars.duke.edu]

7. fulacimstat (BAY 1142524) [drughunter.com]

To cite this document: Smolecule. [Fulacimstat crystal structure with human chymase 9GCD].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b528537#fulacimstat-crystal-structure-with-human-chymase-9gcd>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com